

The Chemical Biology of 3-Oxo-OPC4-CoA: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Oxo-OPC4-CoA

Cat. No.: B1261147

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Oxo-OPC4-CoA**, a key intermediate in the biosynthesis of jasmonates, a class of lipid-derived signaling molecules crucial for plant defense and development. This document details its chemical structure, metabolic pathway, and the enzymes involved, alongside relevant experimental protocols for its study.

Chemical Structure of 3-Oxo-OPC4-CoA

3-Oxo-OPC4-CoA is the Coenzyme A (CoA) thioester of 3-oxo-2-(2'(Z)-pentenyl)-cyclopentane-1-butanoic acid. Its chemical identity is well-defined in public chemical databases.

Table 1: Chemical Identifiers for **3-Oxo-OPC4-CoA**

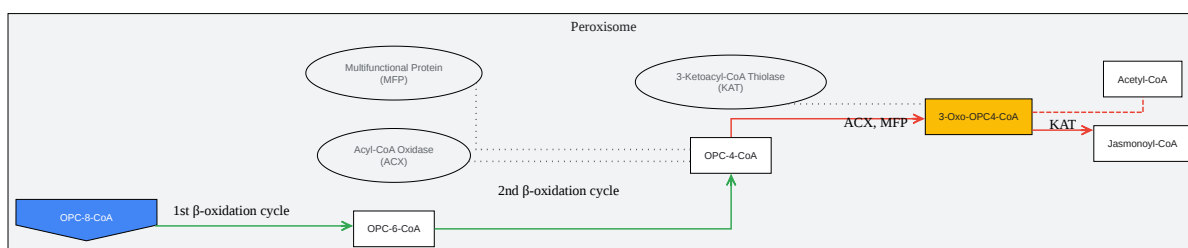
Identifier	Value
ChEBI ID	CHEBI:80459
Molecular Formula	C35H54N7O19P3S
Monoisotopic Mass	1001.24080 u
SMILES	<chem>CC\C=C/C[C@H]1--INVALID-LINK--CC(=O)SCCNC(=O)CCNC(=O)C(O)C(C)(C)COP(O)(=O)OP(O)(=O)OC[C@H]2O--INVALID-LINK--[C@@H]2OP(O)(O)=O)n2cnc3c(N)ncnc23)CCC1=O</chem>
InChI	InChI=1S/C35H54N7O19P3S/c1-4-5-6-7-22-20(8-9-23(22)44)14-21(43)15-26(46)65-13-12-37-25(45)10-11-38-33(49)30(48)35(2,3)17-58-64(55,56)61-63(53,54)57-16-24-29(60-62(50,51)52)28(47)34(59-24)42-19-41-27-31(36)39-18-40-32(27)42/h5-6,18-20,22,24,28-30,34,47-48H,4,7-17H2,1-3H3,(H,37,45)(H,38,49)(H,53,54)(H,55,56)(H2,36,39,40)(H2,50,51,52)/b6-5-/t20-,22+,24-,28-,29-,30?,34-/m1/s1
InChIKey	QGJLCXXJEFRWHP-ZRHHFSRKSA-N

Metabolic Pathway: The Role of 3-Oxo-OPC4-CoA in Jasmonate Biosynthesis

3-Oxo-OPC4-CoA is a pivotal, yet transient, intermediate in the final steps of jasmonic acid (JA) biosynthesis, which occurs within the peroxisome. The formation of JA from its precursor, 12-oxo-phytodienoic acid (OPDA), involves a reduction followed by two cycles of β -oxidation. **3-Oxo-OPC4-CoA** is the product of the first enzymatic step in the second round of β -oxidation.

The conversion of the precursor OPC-8-CoA to jasmonoyl-CoA involves two successive rounds of β -oxidation, shortening the octanoic acid side chain by two carbons in each cycle. The

intermediate after the first cycle is OPC-6-CoA, which then enters the second cycle to form OPC-4-CoA. **3-Oxo-OPC4-CoA** is subsequently formed and then cleaved to yield acetyl-CoA and jasmonoyl-CoA.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [The Chemical Biology of 3-Oxo-OPC4-CoA: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1261147#what-is-the-chemical-structure-of-3-oxo-opc4-coa\]](https://www.benchchem.com/product/b1261147#what-is-the-chemical-structure-of-3-oxo-opc4-coa)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com